

Technical Guide: 2-(1,2-Dimethylpropyl)anthraquinone Safety & Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-(1,2-Dimethylpropyl)anthraquinone
CAS No.:	68892-28-4
Cat. No.:	B008410

[Get Quote](#)

CAS No: 68892-28-4 | Molecular Formula: C₁₉H₁₈O₂ | MW: 278.35 g/mol [\[1\]](#)[\[2\]](#)

Part 1: Executive Technical Summary

2-(1,2-dimethylpropyl)anthraquinone is a specialized alkyl-anthraquinone derivative, primarily utilized as a working carrier in the industrial production of hydrogen peroxide (H₂O₂) via the Riedel-Pfleiderer (AO) process.[\[1\]](#)[\[2\]](#) Unlike the more common 2-ethylantraquinone (2-EAQ), this amyl-substituted isomer offers superior solubility in non-polar working solvents and a higher partition coefficient for H₂O₂, reducing hydraulic load and energy consumption in large-scale extraction columns.[\[1\]](#)[\[2\]](#)

This guide moves beyond standard SDS compliance, integrating process chemistry with safety engineering to protect personnel and maintain catalyst integrity.[\[1\]](#)[\[2\]](#)

Part 2: Chemical Identity & Physicochemical Characterization[3]

The safety profile of this compound is dictated by its high lipophilicity and its role as a redox carrier.[1][2]

Property	Value / Description	Safety Implication
IUPAC Name	2-(3-methylbutan-2-yl)anthracene-9,10-dione	Precise identification for regulatory inventory (TSCA/REACH).[1][2]
Physical State	Pale yellow to solid powder/flake	Dust explosion hazard if finely divided.[1][2]
Melting Point	60–65 °C (Typical for amyl isomers)	Low melting point requires cool storage to prevent caking/bridging in hoppers.[1][2]
LogP (Octanol/Water)	~4.9 (Predicted)	High Bioaccumulation Potential. Readily crosses dermal barriers.[1][2]
Solubility	Insoluble in water; Soluble in aromatics (C ₉ -C ₁₀), esters, and polar solvents.[1][2]	Spills cannot be flushed with water.[2] Use organic emulsifiers or absorbents.[1][2]

Part 3: Hazard Analysis & Toxicology (GHS Framework)

3.1 Core Hazards

While less volatile than lower molecular weight quinones, the primary risks stem from mechanical irritation and potential sensitization.[1][2]

- Signal Word:WARNING
- GHS Classifications:
 - Acute Toxicity (Oral): Category 4 (H302) - Harmful if swallowed.[1][2]

- Skin Corrosion/Irritation: Category 2 (H315) - Causes skin irritation.[1][2]
- Serious Eye Damage/Irritation: Category 2A (H319) - Causes serious eye irritation.[1][2]
- STOT-SE: Category 3 (H335) - May cause respiratory irritation.[1][2]

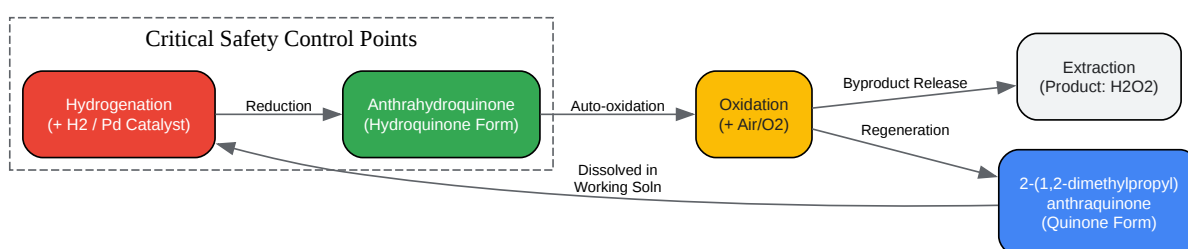
3.2 Mechanism of Toxicity

- Redox Cycling: Quinones can undergo enzymatic reduction to semiquinone radicals, leading to the generation of Reactive Oxygen Species (ROS) within tissues.[1][2] This mechanism underpins the irritation and potential cytotoxicity.[2]
- Dermal Absorption: Due to a LogP of ~4.9, the substance partitions effectively into the lipid bilayer of the stratum corneum.[1][2] Prolonged contact may lead to systemic absorption, although acute systemic toxicity is generally lower than simple aromatics (e.g., benzene).[2]

Part 4: Technical Application Context (The AO Process)

Understanding the "Working Solution" is critical for safety. This chemical is rarely handled pure in operations; it is dissolved in a binary solvent system (e.g., trimethylbenzene + diisobutyl carbinol).[2]

The Anthraquinone Cycle: The molecule undergoes reversible hydrogenation and oxidation.[1][2] Safety risks peak during the hydrogenation phase where the flammable "Working Solution" is under pressure with Raney Nickel or Palladium catalysts.[1][2]



[Click to download full resolution via product page](#)

Figure 1: The Anthraquinone Cycle.[1][2] The "Hydroquinone" form (Green) is unstable in air and rapidly reverts to the Quinone (Blue), releasing heat and H₂O₂. [2] Leaks at the AHQ stage present a dual fire/chemical burn hazard.

Part 5: Handling & Emergency Protocols

5.1 Engineering Controls

- **Dust Control:** Use local exhaust ventilation (LEV) with HEPA filtration when handling the solid.[1][2] The low melting point means friction in screw conveyors can cause melting/clogging; use pneumatic transport or vibratory feeders.[1][2]
- **Inerting:** When introducing the powder into the working solution reactor, use a Nitrogen blanket to prevent static ignition of solvent vapors (MIE < 10 mJ for typical working solvents). [1][2]

5.2 Personal Protective Equipment (PPE) Matrix

Body Part	Recommendation	Rationale
Respiratory	N95 / P2 (Solid); Organic Vapor Cartridge (Solution)	Prevents inhalation of dust (H335) and solvent vapors during dissolution.[1][2]
Hands	Nitrile (Double gloving) or Viton	High lipophilicity allows permeation through latex.[1][2] Nitrile provides adequate breakthrough time (>480 min). [1][2]
Eyes	Chemical Goggles	Safety glasses are insufficient due to fine dust generation.[1][2]
Body	Tyvek® Coveralls	Prevent contamination of street clothes; prevents dermal absorption over large surface areas.[1][2]

5.3 Spill Response Logic

Scenario: 50 kg Drum Spill of Solid Powder.

- Isolate: Evacuate non-essential personnel 15 meters.
- Suppress: Do NOT use water jets (disperses dust).[1][2] Cover with a plastic sheet to minimize air currents if indoors.[2]
- Recover: Use a spark-proof HEPA vacuum or wet-sweeping method (mist with water/surfactant).[1][2]
- Decontaminate: Scrub surfaces with an ethanol/surfactant solution.[1][2] Water alone is ineffective.[1][2][3]

Part 6: Storage & Stability

- Conditions: Store below 40°C.
- Incompatibilities: Strong oxidizing agents (e.g., nitric acid, permanganates).[2] While the molecule is designed to be oxidized, uncontrolled reaction with strong oxidants can lead to ring cleavage and exothermic decomposition.[1][2]
- Shelf Life: Stable for >2 years if kept dry and dark.[1][2] UV exposure can cause gradual photo-degradation.[1][2]

Part 7: References

- National Center for Biotechnology Information. (2025).[1][2] PubChem Compound Summary for CID 122909, 2-tert-Amylanthraquinone (Isomer Analog).[1][2] Retrieved from [[Link](#)][2]
- ECHA (European Chemicals Agency). (n.d.).[1][2] Registration Dossier for Anthraquinone Derivatives.[1][2] Retrieved from [[Link](#)][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. bocsci.com \[bocsci.com\]](https://www.bocsci.com)
- [2. fluorochem.co.uk \[fluorochem.co.uk\]](https://www.fluorochem.co.uk)
- [3. ANTHRAQUINONE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](https://www.cameochemicals.noaa.gov)
- To cite this document: BenchChem. [Technical Guide: 2-(1,2-Dimethylpropyl)anthraquinone Safety & Handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b008410/docs#technical-guide-2-1-2-dimethylpropyl-anthraquinone-safety-handling\]](https://www.benchchem.com/product/b008410/docs#technical-guide-2-1-2-dimethylpropyl-anthraquinone-safety-handling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check